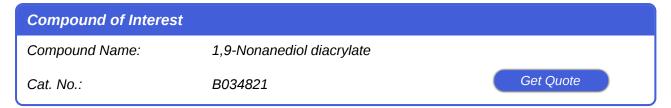


1,9-Nonanediol diacrylate CAS number and safety data sheet

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An In-depth Technical Guide to 1,9-Nonanediol Diacrylate

Introduction

1,9-Nonanediol diacrylate (NDDA) is a difunctional acrylate monomer utilized in polymer chemistry and materials science.[1] Its structure consists of a nine-carbon aliphatic chain with acrylate groups at both ends, which allows for rapid polymerization and crosslinking, typically initiated by UV light or free radicals.[1][2] This crosslinking capability enables the formation of durable, three-dimensional polymer networks with enhanced thermal stability and chemical resistance.[1][2] NDDA is primarily used as a crosslinking agent in the production of polymers and resins for applications such as coatings, adhesives, and photopolymer formulations.[1][3] Due to its purported biocompatibility, it is also under investigation for biomedical applications, including drug delivery systems and tissue engineering.[2][4]

CAS Number: 107481-28-7[2][4][5][6]

Physicochemical Properties

1,9-Nonanediol diacrylate is a colorless to pale yellow liquid with low viscosity at room temperature.[1][3][7] Its long carbon chain contributes to lower skin irritation compared to shorter-chain acrylates.[2]



Property	Value	Source(s)
Molecular Formula	C15H24O4	[2][4][5]
Molecular Weight	268.35 g/mol	[2][4]
Density	0.98 - 1.005 g/cm³ at 20°C	[3][6][8]
Boiling Point	>177 °C	[6]
Melting / Freezing Point	ca. 0 - 6 °C	[6][7]
Flash Point	ca. 163 - 164 °C	[6][8]
Vapor Pressure	0.025 Pa at 25 °C	[6]
Refractive Index	1.4560 - 1.4620	[8]
Water Solubility	Insoluble (log Pow = 4.64)	[6]
Solubility	Slightly soluble in Chloroform, Methanol	[6]

Safety Data Sheet (SDS) Summary

This section summarizes the key safety information for **1,9-Nonanediol diacrylate**.

Hazard Identification

Hazard Classification	GHS Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[4][9][10]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[4][9][10]
Skin Sensitization	-	May cause an allergic skin reaction	[9]
Specific target organ toxicity	-	May cause respiratory irritation	[9]



Precautionary Statements

Precautionary Code	Statement	Source(s)
P264	Wash skin thoroughly after handling.	[4][10]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4][10]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[4][10]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6][11]
P332 + P313	If skin irritation occurs: Get medical advice/attention.	[4][10]
P337 + P313	If eye irritation persists: Get medical advice/attention.	[4][10]
P362 + P364	Take off contaminated clothing and wash it before reuse.	[4][10]

Experimental Protocols Handling and Storage

Safe Handling:

- Handle in a well-ventilated area, using a local exhaust system if necessary.[10][12]
- Avoid contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE), including chemical-impermeable gloves, safety glasses with side-shields or goggles, and a lab coat.[10][12]
- Prevent the formation of mists or aerosols.[12][13]



- Use non-sparking tools and prevent fire caused by electrostatic discharge.[12][13]
- Wash hands thoroughly after handling.[10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[12][13]
- Keep away from incompatible materials and foodstuff containers.[12][13]
- Store in a shaded area and avoid exposure to light.[10]

First Aid Measures

- Eye Contact: Immediately rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing. If eye irritation persists, seek medical advice.[9][13]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation or an allergic reaction occurs, seek medical attention.[9][13]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory irritation occurs or the person feels unwell, get medical attention.[9]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[13]

Accidental Release Measures (Spill Protocol)

- Evacuation and Isolation: Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[12][13]
- Ventilation: Ensure adequate ventilation in the affected area.[12][13]
- Ignition Sources: Remove all sources of ignition and use spark-proof tools.[12][13]



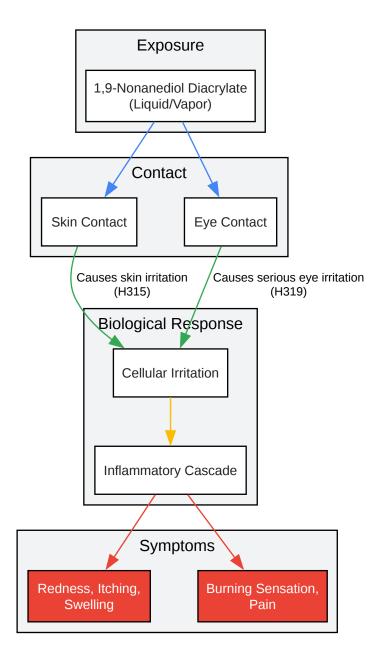
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains, as discharge into the environment must be avoided.[13]
- Clean-up:
 - Wear appropriate PPE, including a self-contained breathing apparatus if necessary.[12]
 [13]
 - Collect the spilled material using an inert absorbent material.
 - Place the collected material in suitable, closed containers for disposal.[13]
- Disposal: Dispose of the waste material at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. Do not discharge into sewer systems.[13]

Synthesis and Polymerization

- Synthesis: **1,9-Nonanediol diacrylate** is typically synthesized via esterification. This process involves the reaction of **1,9-nonanediol with acrylic acid or acryloyl chloride**, often in the presence of a catalyst.[2]
- Polymerization: The polymerization of the terminal acrylate groups occurs through a freeradical mechanism. The process is initiated by the generation of free radicals from an initiator molecule (e.g., benzoyl peroxide, AIBN) using heat or UV light. These radicals react with the acrylate groups, leading to the formation of a crosslinked polymer network.[2]

Visualizations





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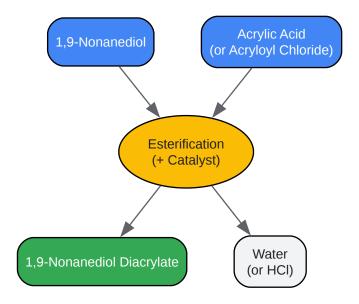
Caption: Toxicological pathway for skin and eye irritation.



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Caption: Experimental workflow for handling a chemical spill.



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Caption: Logical relationship for synthesis via esterification.

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